

Essential Safety and Operational Guide for 2,5-Dihydrofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dihydrofuran

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **2,5-Dihydrofuran**, ensuring the well-being of laboratory personnel and compliance with safety standards.

Hazard Summary

2,5-Dihydrofuran is a highly flammable liquid and vapor that poses several significant risks. It can form explosive peroxides, especially upon prolonged storage or exposure to air.^[1] Inhalation, ingestion, or skin contact can be harmful.

Hazard	Description
Flammability	Highly flammable liquid and vapor. Vapors can form explosive mixtures with air and may travel to an ignition source and flash back. ^{[1][2]}
Peroxide Formation	May form explosive peroxides upon exposure to air or light, particularly during storage. ^[1] Containers should be dated upon opening and tested periodically for peroxides. ^[1]
Health Hazards	Harmful if swallowed or inhaled. Causes skin and serious eye irritation. ^{[2][3]} May cause respiratory irritation. ^[3]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **2,5-Dihydrofuran** to prevent exposure. The following table outlines the minimum required PPE.

Body Part	PPE Required	Specifications and Best Practices
Eyes/Face	Safety glasses with side shields and a face shield.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1] Use chemical goggles and a face shield where there is a potential for splashing.[4][5]
Skin	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, Nitrile rubber).[4][6]	Inspect gloves before use. Use proper glove removal technique to avoid skin contact.[7]
Body	Flame-retardant and antistatic protective clothing. A lab coat is the minimum requirement.	The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[7]
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	A NIOSH/MSHA or European Standard EN 149 approved respirator may be required if exposure limits are exceeded or if irritation is experienced.[8]

Standard Operating Procedures for Handling

Adherence to a strict, step-by-step protocol is crucial for the safe handling of **2,5-Dihydrofuran**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Remove all potential ignition sources from the handling area, including open flames, hot surfaces, and spark-producing equipment.[\[1\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Ground and bond all containers and receiving equipment to prevent static discharge.[\[1\]](#)

2. Handling:

- Wear all required personal protective equipment as detailed in the PPE section.
- Use only non-sparking tools.[\[1\]](#)
- Avoid breathing vapors or mists.
- Prevent contact with eyes, skin, and clothing.[\[1\]](#)
- If peroxide formation is suspected (e.g., crystal formation), do not open or move the container and seek expert assistance.[\[1\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area designated for flammable liquids.[\[1\]](#)
- Keep containers tightly closed.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Date containers upon opening and periodically test for the presence of peroxides.[\[1\]](#)

Emergency and Disposal Plans

Spill Response:

- Immediately evacuate the area and remove all ignition sources.[1]
- Ventilate the area of the spill.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., sand, earth).
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[1]

First-Aid Measures:

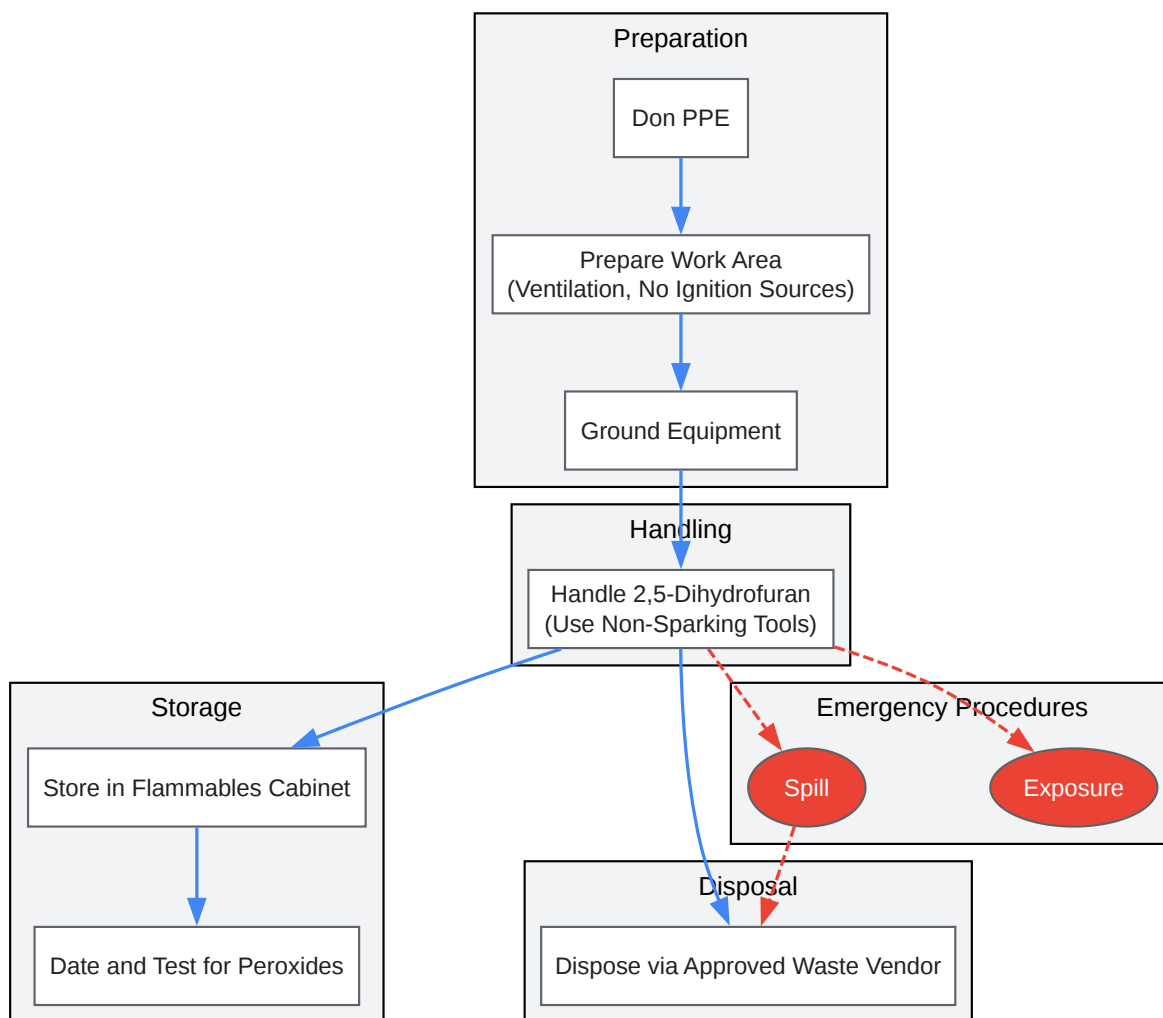
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[1]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

Disposal Plan:

- Disposal of **2,5-Dihydrofuran** and any contaminated materials must be conducted through a licensed professional waste disposal service.[7]
- Dispose of contents and container in accordance with all local, state, and federal regulations at an approved waste disposal plant.[1][8]
- Do not allow the chemical to enter drains.[7]

Safe Handling Workflow

Safe Handling Workflow for 2,5-Dihydrofuran

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Caption: Logical workflow for the safe handling of **2,5-Dihydrofuran**.

Quantitative Data

Property	Value
CAS Number	1708-29-8
Molecular Formula	C4H6O
Molecular Weight	70.09 g/mol
Flash Point	-19 °C / -2.2 °F
Boiling Point	65 - 66 °C / 149 - 150.8 °F
Hazard Class	3
Packing Group	II

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